

Structural Analysis of 1-Bromo-4-(chloromethyl)-2-methylbenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromo-4-(chloromethyl)-2-methylbenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive structural analysis of **1-Bromo-4-(chloromethyl)-2-methylbenzene**, a halogenated aromatic compound with potential applications in organic synthesis and pharmaceutical development. This document outlines its physicochemical properties, detailed synthesis protocols, and safety considerations.

Physicochemical and Spectroscopic Data

Quantitative data for **1-Bromo-4-(chloromethyl)-2-methylbenzene** is summarized below. It is important to note that specific experimental data for this compound is not widely available in the public domain. Therefore, some properties are presented as ranges or are based on closely related compounds, and this is clearly indicated.

Property	Value	Source/Notes
Molecular Formula	<chem>C8H8BrCl</chem>	Calculated
Molecular Weight	220.51 g/mol	Calculated
Melting Point	Data not available	-
Boiling Point	Data not available	-
Density	~1.5 g/cm ³	Estimated based on similar structures. For comparison, the density of 1-Bromo-4-chloro-2-methylbenzene is 1.543 g/mL at 25 °C. [1]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., dichloromethane, ethyl acetate)	General solubility behavior for similar aromatic halides.
¹ H NMR	Data not available	Predicted shifts: Aromatic protons (~7.0-7.5 ppm), Chloromethyl protons (~4.5 ppm), Methyl protons (~2.4 ppm).
¹³ C NMR	Data not available	Predicted shifts: Aromatic carbons (~125-140 ppm), Chloromethyl carbon (~45 ppm), Methyl carbon (~20 ppm).
Mass Spectrum (MS)	Data not available	Expected to show characteristic isotopic patterns for bromine and chlorine.
Infrared (IR) Spectrum	Data not available	Expected to show characteristic peaks for C-H (aromatic and aliphatic), C=C (aromatic), C-Br, and C-Cl bonds. The NIST WebBook

has an IR spectrum for 1-bromo-4-(chloromethyl)benzene.[\[2\]](#)

Synthesis Protocol

The synthesis of **1-Bromo-4-(chloromethyl)-2-methylbenzene** can be achieved via the chlorination of (4-Bromo-2-methylphenyl)methanol. The following protocol is adapted from a known procedure for a structurally similar compound.[\[3\]](#)

Reaction: (4-Bromo-2-methylphenyl)methanol → **1-Bromo-4-(chloromethyl)-2-methylbenzene**

Materials:

- (4-Bromo-2-methylphenyl)methanol
- Methanesulfonyl chloride
- Triethylamine
- Dichloromethane (DCM)
- Water
- Saturated aqueous NaCl solution (brine)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel
- Hexane
- Ethyl acetate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and an ice bath, dissolve (4-Bromo-2-methylphenyl)methanol (1.0 eq) and triethylamine (1.7 eq) in dichloromethane.
- Cool the mixture in the ice bath.
- Slowly add methanesulfonyl chloride (1.7 eq) to the cooled mixture over a period of 30 minutes.
- Remove the ice bath and allow the reaction mixture to warm to room temperature.
- Stir the mixture for 16 hours at room temperature.
- Quench the reaction by adding water.
- Extract the product with dichloromethane.
- Combine the organic layers and wash with saturated aqueous NaCl solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by passing it through a silica pad, eluting with a mixture of hexane and ethyl acetate to yield the pure **1-Bromo-4-(chloromethyl)-2-methylbenzene**.^[3]

Safety and Handling

While a specific safety data sheet for **1-Bromo-4-(chloromethyl)-2-methylbenzene** is not readily available, the safety precautions for structurally similar compounds should be followed. Related compounds are classified as causing skin corrosion/irritation and serious eye damage. ^[4]

Hazard Statements (based on related compounds):

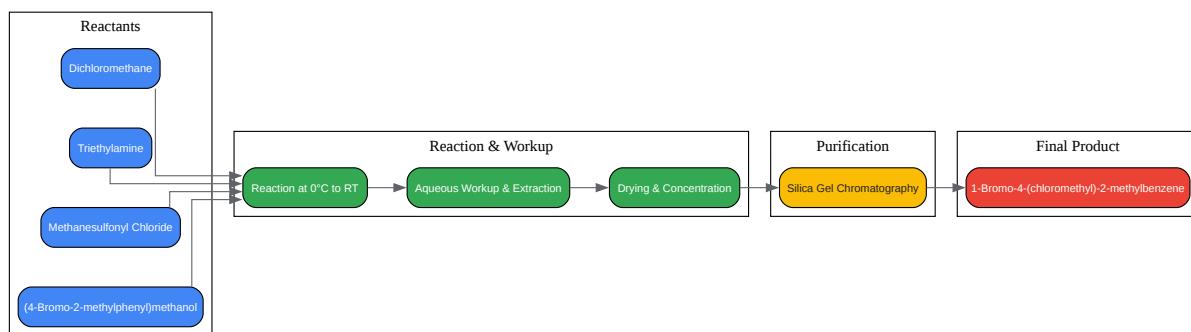
- Causes severe skin burns and eye damage.
- May cause respiratory irritation.

Precautionary Measures:

- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood.
- Personal Protective Equipment (PPE):
 - Wear chemical-resistant gloves (e.g., nitrile rubber).
 - Wear safety goggles or a face shield.
 - Wear a lab coat.
- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or dust.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

Structural Diagrams

To visualize the synthesis process, a workflow diagram is provided below.



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Caption: Synthesis workflow for **1-Bromo-4-(chloromethyl)-2-methylbenzene**.

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